

Operational Guide: Safe Disposal of 5-(4-Bromophenyl)-4-ethyloxazole[1]

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Compound of Interest

Compound Name: 5-(4-Bromophenyl)-4-ethyloxazole

Cat. No.: B8274928

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Executive Summary & Chemical Profile[2][3][4]

5-(4-Bromophenyl)-4-ethyloxazole is a halogenated heteroaromatic compound, typically utilized as an intermediate in the synthesis of TRPV1 antagonists and other medicinal agents.
[1]

Unlike standard organic waste, this compound contains a bromine substituent.[1][2] This single atom dictates its entire disposal lifecycle.[1] You cannot treat this as standard "organic trash" or mix it with non-halogenated solvents.[1][3][4] Doing so risks violating EPA/RCRA regulations (in the US) or REACH directives (in the EU) and can damage incineration infrastructure due to the formation of corrosive hydrogen bromide (HBr) gas during thermal destruction.

Physicochemical & Hazard Data

Property	Specification	Operational Implication
CAS Number	1146695-98-8	Use for waste manifesting.[1]
Molecular Formula	C ₁₁ H ₁₀ BrNO	Contains Nitrogen and Bromine.[1]
Molecular Weight	~252.11 g/mol	Likely a solid at room temperature.[1]
Solubility	Low (Water), High (DMSO, MeOH)	Do not attempt to wash down drains.[1][2]
Hazard Class	Irritant (Skin/Eye), Aquatic Tox. [1]	Handle as Hazardous Chemical Waste.[1]
Waste Category	HALOGENATED	Strict Segregation Required.

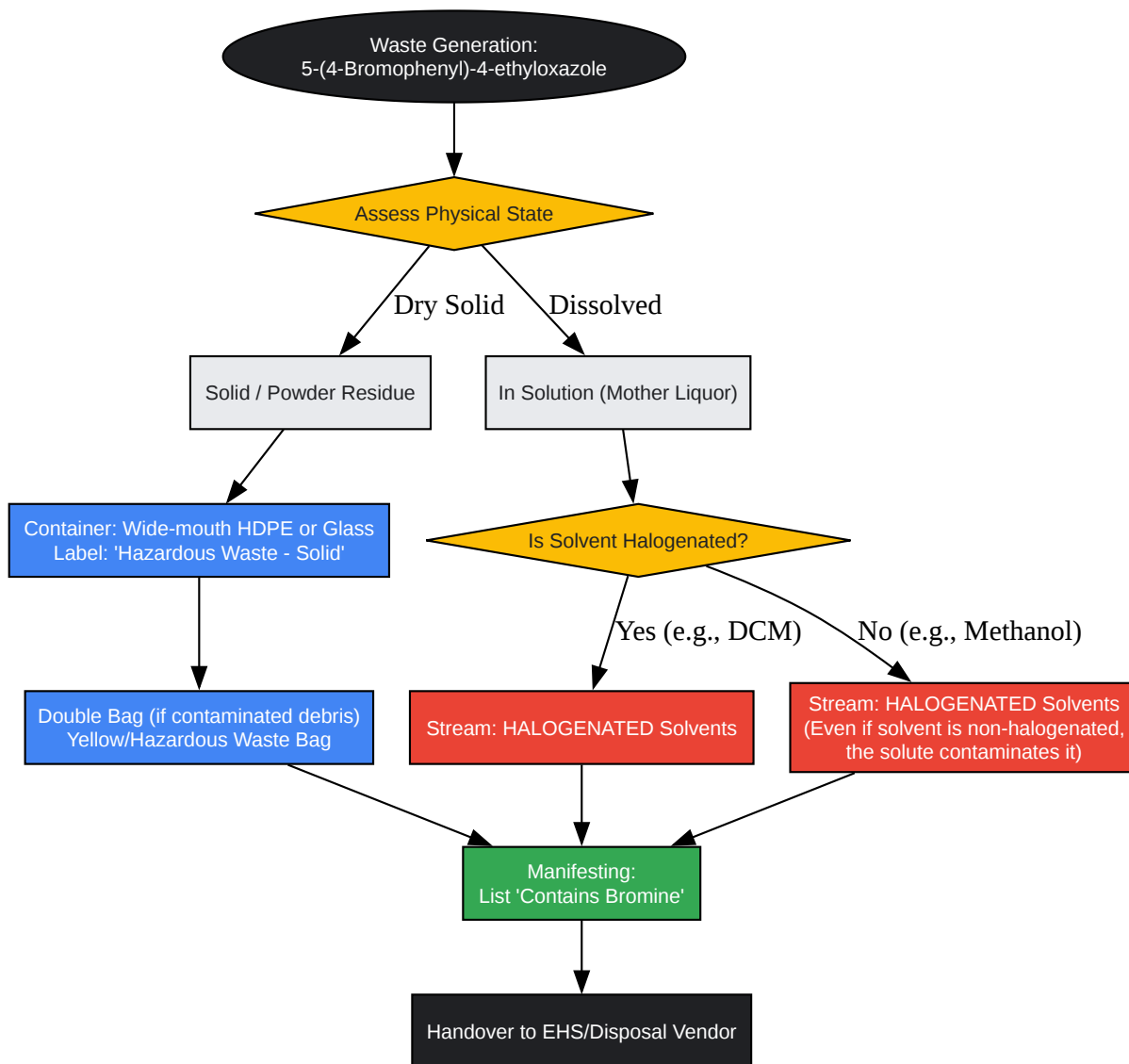
The Core Directive: Waste Segregation Logic

The most common compliance failure in labs is mixing halogenated and non-halogenated wastes.[1]

- The Science of Compliance: When non-halogenated solvents (e.g., Acetone, Ethanol) are disposed of, they are often used as "fuel blending" for cement kilns because they burn clean. [1][2]
- The Risk: If you introduce **5-(4-Bromophenyl)-4-ethylloxazole** into that stream, the bromine atom releases Hydrogen Bromide (HBr) upon combustion.[1] HBr is highly corrosive and requires specialized scrubbers that standard fuel-blending kilns do not possess.[1]
- The Rule: This compound must enter the Halogenated Waste Stream.[1]

Decision Matrix: Disposal Workflow

The following logic gate determines the correct physical handling of the waste based on its state (Solid vs. Solution).



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Figure 1: Operational decision tree for segregating brominated oxazole waste. Note that solutions become "Halogenated Waste" regardless of the solvent carrier.[1][2]

Detailed Disposal Protocols

Scenario A: Disposal of Pure Solid or Contaminated Debris

Applicable for: Expired reagent, weigh boats, contaminated gloves, filter paper.[\[1\]](#)[\[2\]](#)

- PPE Requirements: Nitrile gloves (double gloving recommended), lab coat, safety glasses.
[\[1\]](#)[\[2\]](#)
- Containment:
 - Collect solids in a dedicated wide-mouth jar (HDPE plastic or amber glass).
 - Do not use metal cans if the solid is damp or acidic, as brominated compounds can degrade and corrode metal over time.[\[1\]](#)[\[2\]](#)
- Labeling:
 - Affix a Hazardous Waste Label.[\[1\]](#)[\[3\]](#)
 - Chemical Name: Write clearly: "Solid Waste: **5-(4-Bromophenyl)-4-ethyloxazole**".
 - Hazard Checkbox: Check "Toxic" and "Irritant".[\[1\]](#)
- Secondary Containment: Place the sealed jar inside a clear zip-lock bag or secondary bin to prevent leakage during transport.

Scenario B: Disposal of Solutions (Reaction Mixtures/Mother Liquors)

Applicable for: HPLC waste, reaction byproducts dissolved in solvent.[\[1\]](#)[\[2\]](#)

- The "Contamination Rule":
 - If you dissolve **5-(4-Bromophenyl)-4-ethyloxazole** in Methanol (a non-halogenated solvent), the entire mixture is now classified as Halogenated Waste.[\[1\]](#)
 - Why? The bromine content from the solute is sufficient to exceed the ppm threshold (typically 1,000 ppm) allowed in non-halogenated streams [\[1\]](#).[\[1\]](#)

- Collection:
 - Pour into the Halogenated Solvent Waste carboy (typically the red can or specified drum).
[1]
 - Never pour into the "Non-Halogenated" or "Organic" carboy.[1]
- Log Entry:
 - On the waste log sheet attached to the carboy, explicitly write the chemical name.[1][2] Do not just write "Organic Waste." The disposal vendor needs to know Bromine is present to select the correct incineration temperature.[1]

Emergency Procedures: Spills

In the event of a benchtop spill of solid or liquid material:

- Isolate: Mark the area.[1] If dust is visible, turn off local fans (if safe) to prevent dispersal, but keep fume hood running.[1][2]
- Neutralize/Absorb:
 - Liquids: Use a standard organic spill kit (vermiculite or clay absorbent).[1] Do not use paper towels alone, as this increases flammability surface area.[1][2]
 - Solids: Wet a paper towel with a small amount of ethanol or water to wipe up powder without creating dust.[1]
- Disposal of Cleanup Materials:
 - All cleanup materials (absorbent pads, gloves used during cleanup) must be treated as Solid Hazardous Waste (Scenario A above).[1]

Regulatory Context (US & EU)

- RCRA (USA): While this specific CAS may not have a dedicated "P" or "U" list code, it falls under Process Waste.[1] If dissolved in spent halogenated solvents (e.g., Methylene

Chloride), it carries the F002 waste code.[1][2][5] If dissolved in ignitable solvents (e.g., Methanol), it carries D001, but must still be flagged for Halogen content [2].[1][2]

- REACH (EU): Ensure the waste is categorized under European Waste Catalogue (EWC) code 07 01 03* (organic halogenated solvents, washing liquids and mother liquors) [3].[1]

References

- United States Environmental Protection Agency (EPA).Halogenated Organic Compounds Regulated Under Land Disposal Restrictions.[1][6] 40 CFR Part 268, Appendix III.[1][2][6] [Link](#)
- Cornell University EHS.Organic Solvent Waste Segregation Guidelines. (Standard academic protocol for halogenated vs. non-halogenated segregation). [Link](#)
- European Commission.Guidance on classification of waste according to EWC-Stat categories.[1] (2010).[1] [Link](#)
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- 3. 7.2 Organic Solvents [ehs.cornell.edu]
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- [6. 40 CFR Appendix III to Subpart E of Part 268 - List of Halogenated Organic Compounds Regulated Under § 268.32 | Electronic Code of Federal Regulations \(e-CFR\) | US Law | LII / Legal Information Institute \[law.cornell.edu\]](#)
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